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In Vitro Characterization of Tubulin Inhibitor 21: A Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the in vitro characterization of **Tubulin inhibitor 21**, a compound identified as a potent agent targeting the colchicine-binding site of tubulin. This document summarizes key quantitative data, details relevant experimental protocols, and visualizes the inhibitor's mechanism of action and experimental workflows. It is important to note that the designation "**Tubulin inhibitor 21**" has been applied to several distinct chemical entities in scientific literature. This guide focuses on a 3,4,5-trimethoxy-N-acylhydrazone derivative that has been characterized for its tubulin-binding and polymerization-inhibiting properties.

Quantitative Data Summary

The following table summarizes the key quantitative data for **Tubulin inhibitor 21**, a 3,4,5-trimethoxy-N-acylhydrazone derivative.



Parameter	Value	Cell Line/System	Reference
Binding Affinity			
Binding Constant (K)	5.0 x 107 M-1	Purified tubulin	[1]
Inhibition of Tubulin Polymerization			
IC50	Not explicitly stated, but effective inhibition shown	Purified tubulin	[1]
Antiproliferative Activity			
IC50	22 - 56 nM	Various human cancer cells	[2]

Note: The antiproliferative data corresponds to a fused indole derivative also designated as compound 21, highlighting the need for careful compound identification.

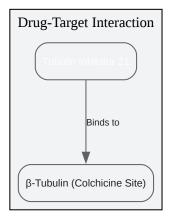
Mechanism of Action: Targeting Microtubule Dynamics

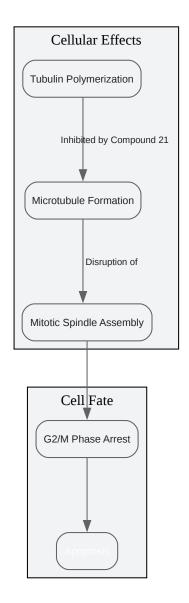
Tubulin inhibitor 21 exerts its biological effects by interfering with the dynamics of microtubules, which are essential components of the cytoskeleton involved in cell division, intracellular transport, and maintenance of cell shape.[3][4]

Signaling Pathway of Tubulin Inhibition

The primary mechanism of action for **Tubulin inhibitor 21** involves binding to the colchicine-binding site on β -tubulin.[1] This interaction inhibits the polymerization of tubulin dimers into microtubules. The disruption of microtubule dynamics leads to a cascade of cellular events, culminating in cell cycle arrest and apoptosis.

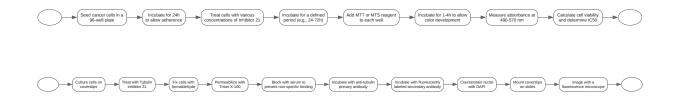












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